

5-iodo-Indirubin-3'-monoxime solubility and stability issues

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Compound of Interest

Compound Name: 5-iodo-Indirubin-3'-monoxime

Cat. No.: B2814196

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Technical Support Center: 5-iodo-Indirubin-3'-monoxime

Welcome to the technical support center for **5-iodo-Indirubin-3'-monoxime**. This resource is designed to assist researchers, scientists, and drug development professionals in overcoming common challenges related to the solubility and stability of this compound.

Frequently Asked Questions (FAQs)

General Information

Q1: What is the primary mechanism of action for **5-iodo-Indirubin-3'-monoxime**?

5-iodo-Indirubin-3'-monoxime is a potent inhibitor of several protein kinases. It primarily targets and inhibits Glycogen Synthase Kinase-3 β (GSK-3 β), Cyclin-Dependent Kinase 5 (CDK5/p25), and Cyclin-Dependent Kinase 1 (CDK1/cyclin B) by competing with ATP for binding to the kinase's catalytic site.^{[1][2][3][4][5][6]}

Solubility

Q2: In which solvents is **5-iodo-Indirubin-3'-monoxime** soluble?

The compound is highly soluble in Dimethyl Sulfoxide (DMSO).^{[3][4]} It has poor solubility in water and ethanol.^[7] For in vivo studies, co-solvents are required to create a stable formulation.^{[1][8]}

Q3: What is the maximum concentration I can achieve in DMSO?

You can achieve a concentration of approximately 66.7 to 67.5 mg/mL in DMSO.[3][4]

Sonication or gentle warming to 37°C can aid in dissolution.[3][4][9]

Stability and Storage

Q4: How should I store the solid compound?

The solid (powder) form of **5-iodo-Indirubin-3'-monoxime** should be stored at -20°C in a dry, dark environment.[4][10] When stored correctly, it is stable for at least one year.[4]

Q5: What are the recommended storage conditions for stock solutions?

Stock solutions, typically prepared in DMSO, should be aliquoted to avoid repeated freeze-thaw cycles.[1][9][11] For long-term storage, aliquots should be kept at -80°C, where they are stable for up to 2 years.[1][11] For shorter periods, storage at -20°C is viable for up to 1 year.[1][11]

Q6: How long is the stock solution stable at 4°C?

For very short-term use, a stock solution can be stored at 0-4°C for up to one month.[4] However, for optimal stability, colder temperatures are strongly recommended.

Troubleshooting Guides

Guide 1: Issues with Dissolving the Compound

Problem: The **5-iodo-Indirubin-3'-monoxime** powder is not fully dissolving in DMSO.

Solution: Follow this detailed protocol to ensure complete dissolution.

Experimental Protocol: Preparing a DMSO Stock Solution

- Pre-treatment: Before opening, centrifuge the vial at approximately 3000 rpm for a few minutes to ensure all the powder is at the bottom.[3]
- Solvent Addition: Add the required volume of fresh, high-purity DMSO to the vial to achieve your target concentration (not exceeding 67.5 mg/mL). Using DMSO that has absorbed

moisture can reduce solubility.[7]

- Mechanical Agitation: Vortex the solution for 1-2 minutes.
- Sonication: If the compound has not fully dissolved, place the vial in an ultrasonic bath for 10-15 minutes.[3][4]
- Gentle Warming: As an alternative or additional step, you can warm the solution to 37°C to increase solubility.[9]
- Visual Confirmation: Ensure the solution is clear and free of any visible particulates before use.
- Storage: Aliquot the clear stock solution into single-use vials and store at -80°C.

Guide 2: Inconsistent Experimental Results

Problem: I am observing high variability or a loss of compound activity in my experiments.

Solution: This issue often points to compound degradation due to improper handling or storage.

Caption: Workflow for maintaining compound stability.

Key Troubleshooting Steps:

- Avoid Freeze-Thaw Cycles: Repeated changes in temperature can degrade the compound. Always aliquot stock solutions after preparation and thaw only one aliquot at a time for an experiment.[1][9]
- Use Fresh Working Solutions: For in vitro and in vivo experiments, it is highly recommended to prepare the final working solution fresh on the day of use.[1]
- Protect from Light: Indirubin compounds can be light-sensitive.[12] Store solutions in amber vials or tubes wrapped in foil to minimize light exposure.
- Verify Solvent Quality: Ensure you are using anhydrous, high-purity DMSO, as contaminants or water can affect both solubility and stability.[7]

Guide 3: Precipitation in Aqueous Media

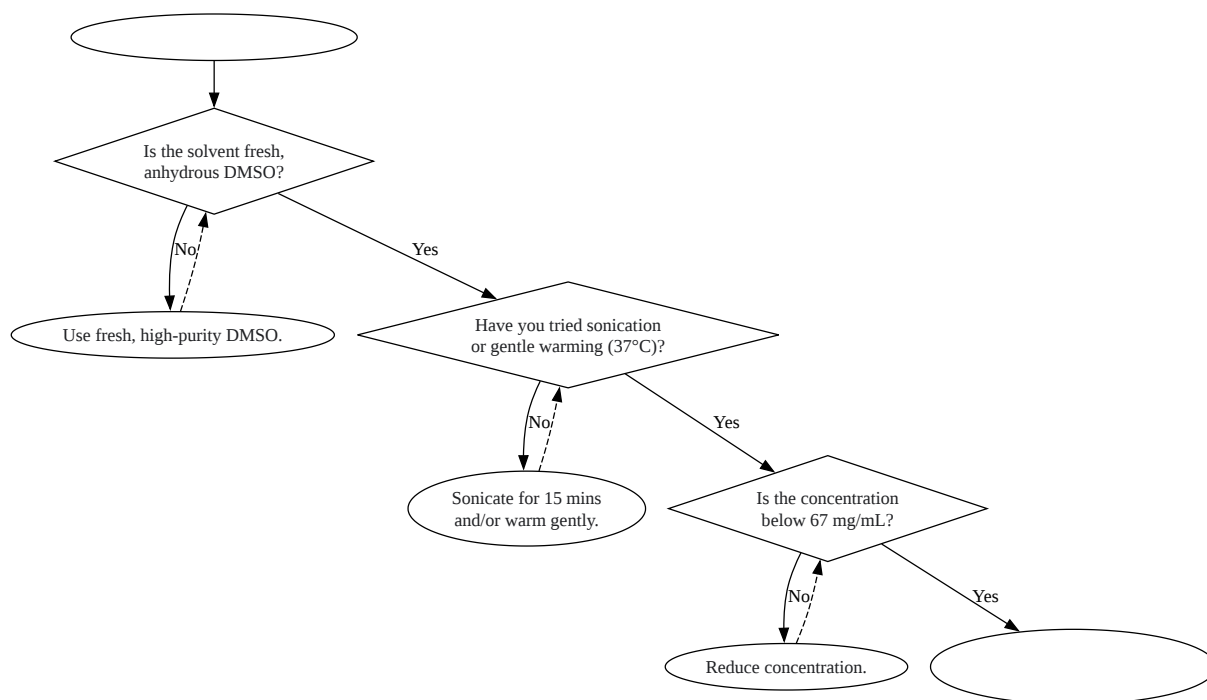
Problem: My compound precipitates when I dilute my DMSO stock solution into an aqueous buffer or cell culture medium.

Solution: This is expected due to the compound's low aqueous solubility. For in vivo or certain in vitro applications requiring a stable aqueous formulation, co-solvents are necessary.

Experimental Protocol: Preparing an In Vivo Formulation

This protocol provides a stable formulation for administration.^{[1][8]} The percentages represent the volumetric ratio in the final solution.

- **Start with Stock:** Begin with a concentrated, clear stock solution of **5-iodo-Indirubin-3'-monoxime** in DMSO (e.g., 22.5 mg/mL).^[1]
- **Add PEG300:** In a sterile tube, add the required volume of your DMSO stock solution to a volume of PEG300. For a final solution with 10% DMSO and 40% PEG300, you would add 1 part DMSO stock to 4 parts PEG300. Mix thoroughly.
- **Add Tween-80:** Add Tween-80 to the mixture (e.g., to a final concentration of 5%) and mix until the solution is homogeneous.^{[1][8]}
- **Final Dilution:** Slowly add the final vehicle (e.g., Saline or PBS) to reach the desired final volume and concentration. Mix gently but thoroughly.
- **Use Immediately:** This working solution should be prepared fresh and used on the same day.^[1]



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Caption: Logical steps for troubleshooting dissolution problems.

Data & Signaling Pathway

Quantitative Data Summary

Table 1: Solubility Data

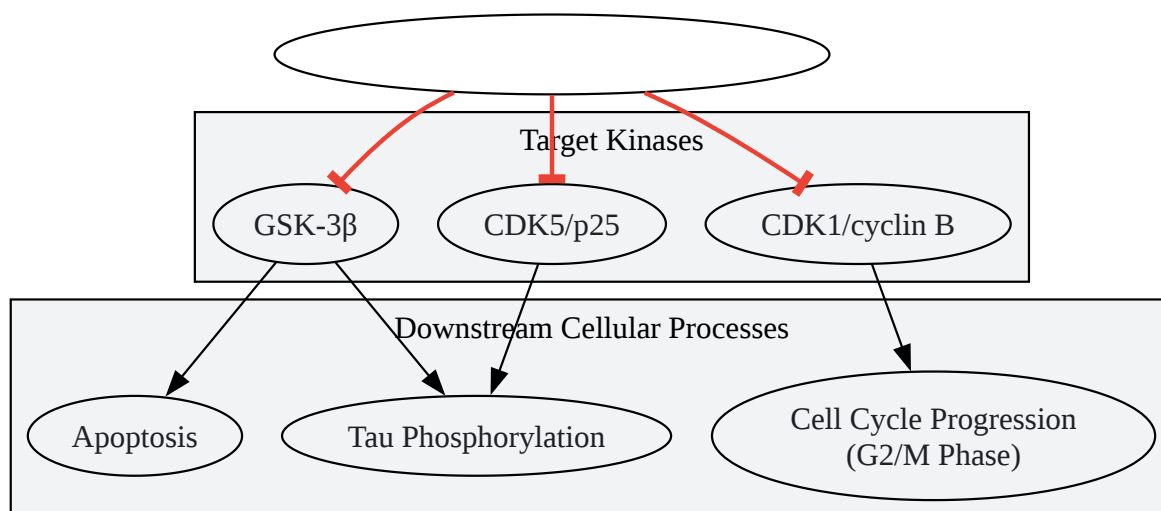
Solvent	Maximum Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	66.7 - 67.5[3][4]	~165.4 - 167.4[3][4]	Sonication or gentle warming may be required.
Water	Insoluble[7]	-	-
Ethanol	Insoluble[7]	-	-

Table 2: Storage and Stability

Form	Storage Temperature	Duration	Key Recommendations
Solid (Powder)	-20°C	≥ 1 year[4]	Store in a dry, dark environment.[4]
Stock Solution (in DMSO)	-80°C	Up to 2 years[1][11]	Aliquot to avoid freeze-thaw cycles.[1]
Stock Solution (in DMSO)	-20°C	Up to 1 year[1][11]	Recommended for shorter-term storage.
Working Solution	Prepare Fresh	Use same day[1]	Especially critical for aqueous-based formulations.

Signaling Pathway Inhibition

5-iodo-Indirubin-3'-monoxime exerts its effects by inhibiting key kinases involved in cell cycle regulation and cellular signaling.



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Caption: Inhibition of key signaling kinases.

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